

4-tert-Butyloctane: A Review of Its Properties and Potential

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Compound of Interest

Compound Name: 4-Tert-butyloctane

Cat. No.: B14535771

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An examination of the available data on **4-tert-butyloctane** reveals a molecule with defined physical and chemical characteristics, yet a notable absence of documented applications in scientific literature, particularly within the realms of drug development and performance chemicals. While its structural features suggest potential uses, a comprehensive comparison with alternative compounds based on experimental data is not currently possible due to the lack of published research.

This guide provides a summary of the known properties of **4-tert-butyloctane** and outlines potential areas for future research and application based on its chemical structure.

Physicochemical Properties

4-tert-Butyloctane is a saturated hydrocarbon with the chemical formula C₁₂H₂₆.^{[1][2]} Its structure consists of an eight-carbon chain (octane) with a bulky tert-butyl group attached to the fourth carbon. This branching imparts specific physical properties to the molecule. A summary of its key physicochemical data is presented in the table below.

Property	Value	Source
Molecular Formula	C12H26	[2]
Molecular Weight	170.33 g/mol	[1][3]
Boiling Point	191°C	[4][5]
Density	0.7602 g/cm ³	[4][5]
Refractive Index	1.4256	[4][5]
Melting Point (estimate)	-50.8°C	[4][5]
CAS Number	62184-32-1	[1][3]

Potential Applications and Comparison to Alternatives

The tert-butyl group is a common moiety in medicinal chemistry, often introduced to increase steric bulk, which can enhance metabolic stability or modulate binding affinity to biological targets.[6] For instance, the tert-butyl group in drugs like nelfinavir, an antiretroviral, plays a crucial role in its interaction with HIV-1 protease.[6] However, there is no available literature to suggest that **4-tert-butyloctane** itself has been investigated for any pharmacological activity.

Given its hydrocarbon nature and boiling point, **4-tert-butyloctane** could theoretically be considered as a solvent or a component in fuel formulations. Branched alkanes are sometimes used as fuel additives to improve octane ratings.[7] However, without experimental data on its combustion properties or performance as a solvent, any comparison to established fuel additives or industrial solvents would be purely speculative. The efficacy of fuel additives is typically evaluated through standardized engine tests that measure parameters like octane number, engine cleanliness, and emission levels.[8][9]

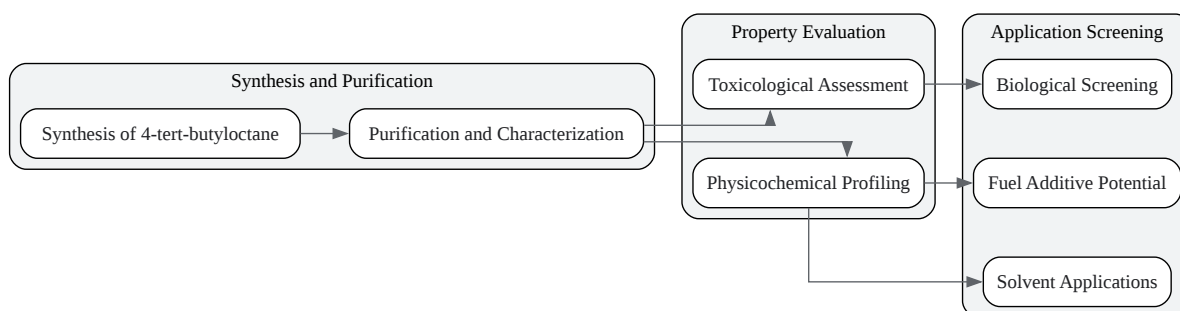
Experimental Protocols

The current body of scientific literature lacks specific experimental protocols detailing the use of **4-tert-butyloctane** in any application. General methodologies for evaluating compounds for properties relevant to its potential uses are well-established. For example:

- **Solvent Properties:** Evaluation would involve determining its ability to dissolve various solutes, its polarity, and its compatibility with different reaction conditions.
- **Fuel Additive Performance:** Standardized tests by organizations like ASTM International would be required to assess its impact on fuel properties such as octane rating, volatility, and its effect on engine performance and emissions.

Future Research Directions

The absence of application-focused research on **4-tert-butyl-octane** presents an opportunity for investigation. A logical workflow for exploring its potential could be as follows:



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Figure 1. A potential workflow for the investigation of **4-tert-butyl-octane**'s applications.

In conclusion, while the fundamental properties of **4-tert-butyl-octane** are documented, its practical applications remain unexplored. The information presented here serves as a baseline for researchers and scientists who may be interested in investigating the potential of this molecule in various scientific and industrial fields. Further research is necessary to generate the experimental data required for a meaningful comparison with existing alternatives.

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